

What are the synonyms for Ethyl 2-acetyl-4-methylpentanoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl 2-acetyl-4-methylpentanoate

Cat. No.: B074332

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An In-depth Technical Guide to Ethyl 2-acetyl-4-methylpentanoate

This technical guide provides a comprehensive overview of **Ethyl 2-acetyl-4-methylpentanoate**, a valuable intermediate in organic and pharmaceutical synthesis. The information is intended for researchers, scientists, and professionals in drug development, offering detailed data and procedural insights.

Synonyms and Identification

Proper identification of chemical compounds is crucial for scientific accuracy. **Ethyl 2-acetyl-4-methylpentanoate** is known by several names in scientific literature and commercial catalogs.

Synonym	CAS Number	Molecular Formula	Molecular Weight
Ethyl 2-isobutylacetoacetate	1522-34-5	C ₁₀ H ₁₈ O ₃	186.25 g/mol
2-Acetyl-4-methylpentanoic acid ethyl ester	1522-34-5	C ₁₀ H ₁₈ O ₃	186.25 g/mol
Pentanoic acid, 2-acetyl-4-methyl-, ethyl ester	1522-34-5	C ₁₀ H ₁₈ O ₃	186.25 g/mol
Ethyl 2-isobutyl-3-oxobutanoate	1522-34-5	C ₁₀ H ₁₈ O ₃	186.25 g/mol
2-Isobutylacetoacetic acid ethyl ester	1522-34-5	C ₁₀ H ₁₈ O ₃	186.25 g/mol
Valeric acid, 2-acetyl-4-methyl-, ethyl ester	1522-34-5	C ₁₀ H ₁₈ O ₃	186.25 g/mol

Physicochemical Properties

A summary of the key physical and chemical properties of **Ethyl 2-acetyl-4-methylpentanoate** is presented below.

Property	Value	Notes
Appearance	Colorless liquid	[1]
Odor	Fruity	[1]
Boiling Point	206-210 °C	[1]
Density	~0.94 g/cm ³	[1]
Melting Point	~ -71 °C	[1]
Solubility	Soluble in most organic solvents (alcohols, ethers, ketones)	[1]

Experimental Protocols

Synthesis of Ethyl 2-acetyl-4-methylpentanoate via Acetoacetic Ester Synthesis

The most common method for synthesizing **Ethyl 2-acetyl-4-methylpentanoate** is the acetoacetic ester synthesis, which involves the alkylation of ethyl acetoacetate.^{[2][3][4]}

Reaction Principle:

The α -hydrogens of ethyl acetoacetate are acidic due to the presence of two flanking carbonyl groups and can be readily deprotonated by a suitable base, such as sodium ethoxide, to form a resonance-stabilized enolate. This enolate then acts as a nucleophile, attacking an appropriate alkyl halide (in this case, an isobutyl halide) in an S_N2 reaction to form the alkylated product.

Materials:

- Ethyl acetoacetate
- Sodium ethoxide
- Isobutyl bromide (1-bromo-2-methylpropane)
- Absolute ethanol (solvent)
- Diethyl ether (for extraction)
- Saturated sodium chloride solution (brine)
- Anhydrous magnesium sulfate (drying agent)

Procedure:

- **Enolate Formation:** In a round-bottom flask equipped with a reflux condenser and a dropping funnel, a solution of sodium ethoxide in absolute ethanol is prepared. The flask is cooled in an ice bath. Ethyl acetoacetate is added dropwise to the cooled sodium ethoxide solution with continuous stirring to form the sodium salt of the enolate.

- **Alkylation:** Isobutyl bromide is then added dropwise to the reaction mixture. After the addition is complete, the mixture is refluxed until the reaction is complete (the completion of the reaction can be monitored by thin-layer chromatography).
- **Workup:** After cooling to room temperature, the reaction mixture is poured into water. The aqueous layer is extracted with diethyl ether. The combined organic extracts are washed with brine.
- **Purification:** The organic layer is dried over anhydrous magnesium sulfate, filtered, and the solvent is removed under reduced pressure. The crude product is then purified by vacuum distillation to yield pure **Ethyl 2-acetyl-4-methylpentanoate**.

Applications in Synthesis

Ethyl 2-acetyl-4-methylpentanoate is a versatile intermediate in organic synthesis. Its β -keto ester functionality allows for a variety of subsequent chemical transformations.

- **Pharmaceutical Synthesis:** It serves as a building block for the synthesis of more complex molecules with potential biological activity.^[1]
- **Synthesis of Carboxylic Acid Analogs:** It is utilized in the preparation of various carboxylic acid derivatives, such as β -cyano hydroxy esters and oxalic acid esters.^[1]
- **Flavor and Fragrance Industry:** Due to its fruity aroma, it is used as an ingredient in the formulation of flavors and fragrances.^[1]

Visualizations

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **Ethyl 2-acetyl-4-methylpentanoate**.

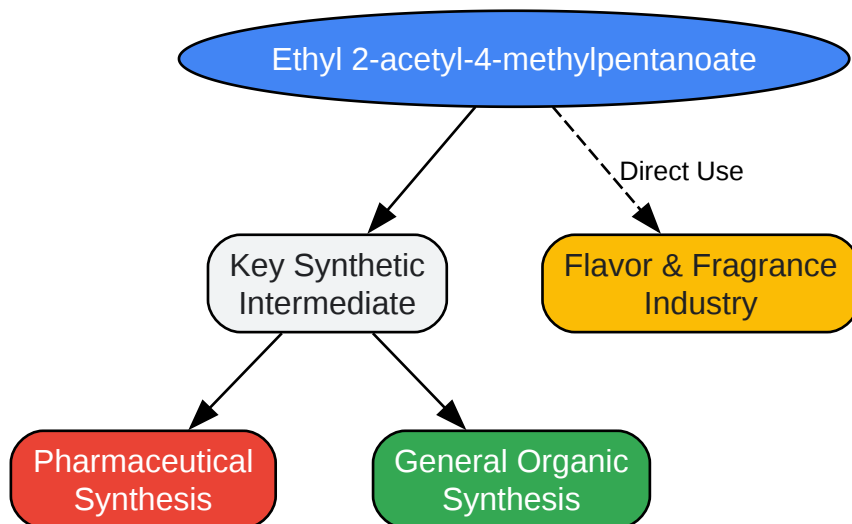


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Caption: Synthesis workflow for **Ethyl 2-acetyl-4-methylpentanoate**.

Logical Relationship of Applications

This diagram shows the relationship between the core compound and its primary applications.



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Caption: Applications of **Ethyl 2-acetyl-4-methylpentanoate**.

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- To cite this document: BenchChem. [What are the synonyms for Ethyl 2-acetyl-4-methylpentanoate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b074332#what-are-the-synonyms-for-ethyl-2-acetyl-4-methylpentanoate]

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